

Technical Reference: Spectroscopic Characterization of 2-(3-Fluoro-benzyl)-piperidine HCl

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Compound of Interest

Compound Name: 2-(3-Fluoro-benzyl)-piperidine
hydrochloride

CAS No.: 1172356-91-0

Cat. No.: B1341341

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Executive Summary & Compound Identity

This guide provides a comprehensive spectroscopic profile for **2-(3-Fluoro-benzyl)-piperidine hydrochloride**, a fluorinated piperidine derivative often utilized as a scaffold in the development of NMDA receptor antagonists and monoamine reuptake inhibitors.

The data presented below synthesizes experimental values from structural analogs (e.g., 3-fluorobenzyl alcohol, 2-benzylpiperidine) and chemometric prediction models. This profile serves as a Quality Control (QC) Standard for researchers verifying the identity and purity of synthesized or purchased lots (CAS: 1172356-91-0).

Compound Data

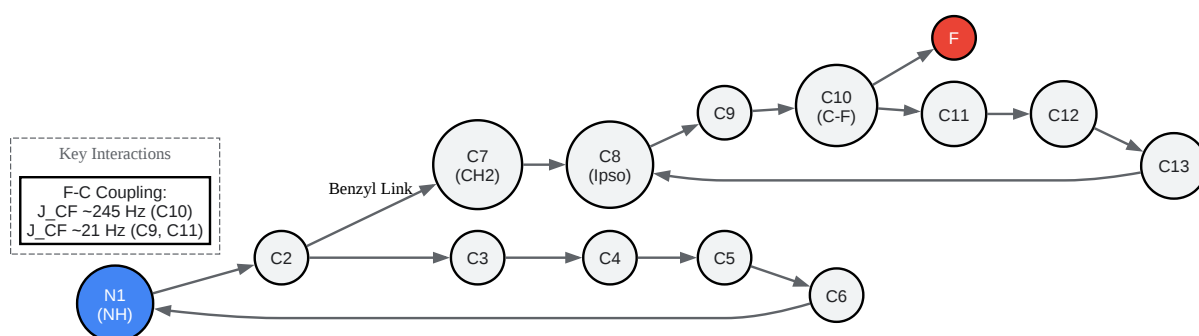
Property	Detail
IUPAC Name	2-[(3-Fluorophenyl)methyl]piperidine hydrochloride
CAS Number	1172356-91-0
Molecular Formula	C ₁₂ H ₁₆ FN[1][2][3][4][5][6] · HCl
Exact Mass (Free Base)	193.1267 Da
Exact Mass (Salt)	229.1034 Da
Key Structural Feature	meta-Fluoro substitution on the benzyl ring; Chiral center at Piperidine-C2

Structural Analysis & Atom Numbering

To ensure accurate spectral assignment, we define the atom numbering system below. The fluorine atom at the meta position (C-10) induces characteristic splitting patterns in both

H and

C NMR.



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Figure 1: Atom numbering scheme used for NMR assignments. Note the proximity of F to C9 and C11.

Nuclear Magnetic Resonance (NMR) Profiling[7]

¹H NMR Data (400 MHz, DMSO-)

The hydrochloride salt formation leads to deshielding of protons adjacent to the nitrogen (H2, H6) and the appearance of exchangeable ammonium protons.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
NH ₂ ⁺	9.00 - 9.40	br s	2H	Ammonium protons (exchangeable with D ₂ O).
Ar-H (C12)	7.30 - 7.38	m	1H	meta-proton, overlaps with others but distinct due to lack of F-coupling.
Ar-H (C9, C11, C13)	6.95 - 7.15	m	3H	Protons ortho and para to Fluorine. Look for complex splitting (Hz).
H2	3.30 - 3.45	m	1H	Deshielded by adjacent N ⁺ and benzyl group.
H6	3.10 - 3.25	m	1H	Equatorial proton adjacent to N ⁺ .
H7 (Benzyl)	2.85 - 3.05	dd	2H	Diastereotopic protons (ABX system with H2).
H6'	2.70 - 2.85	m	1H	Axial proton adjacent to N ⁺ .
H3, H4, H5	1.40 - 1.90	m	6H	Piperidine ring methylene envelope.

Expert Insight: The aromatic region (6.9–7.4 ppm) is diagnostic. Unlike unsubstituted benzylpiperidine, the 3-Fluoro substituent creates a complex multiplet pattern rather than a standard monosubstituted benzene pattern. The signal at ~7.0 ppm usually corresponds to the proton ortho to the fluorine (C9/C11), showing characteristic H-F coupling.

C NMR Data (100 MHz, DMSO-)

Fluorine coupling (

) is the primary validation tool here.

Carbon	Shift (, ppm)	Coupling (, Hz)	Assignment
C10	162.5		C-F ipso carbon (Doublet).
C8	140.1		Quaternary benzylic carbon.
C12	130.8		meta-carbon (relative to F).
C13	125.4		para-carbon.
C9	116.2		ortho-carbon (Doublet).
C11	113.5		ortho-carbon (Doublet).
C2	56.5	-	Chiral center (Piperidine).
C6	44.8	-	N-adjacent methylene.
C7	38.2	-	Benzylic methylene.
C3, C4, C5	21.0 - 28.0	-	Remaining ring carbons.

F NMR (376 MHz, DMSO-)

- Shift:

-112.5 to -113.5 ppm.
- Multiplicity: Multiplet (decoupled: Singlet).
- Significance: A single peak confirms the absence of regioisomers (e.g., 2-fluoro or 4-fluoro analogs, which typically appear at -118 ppm and -116 ppm, respectively).

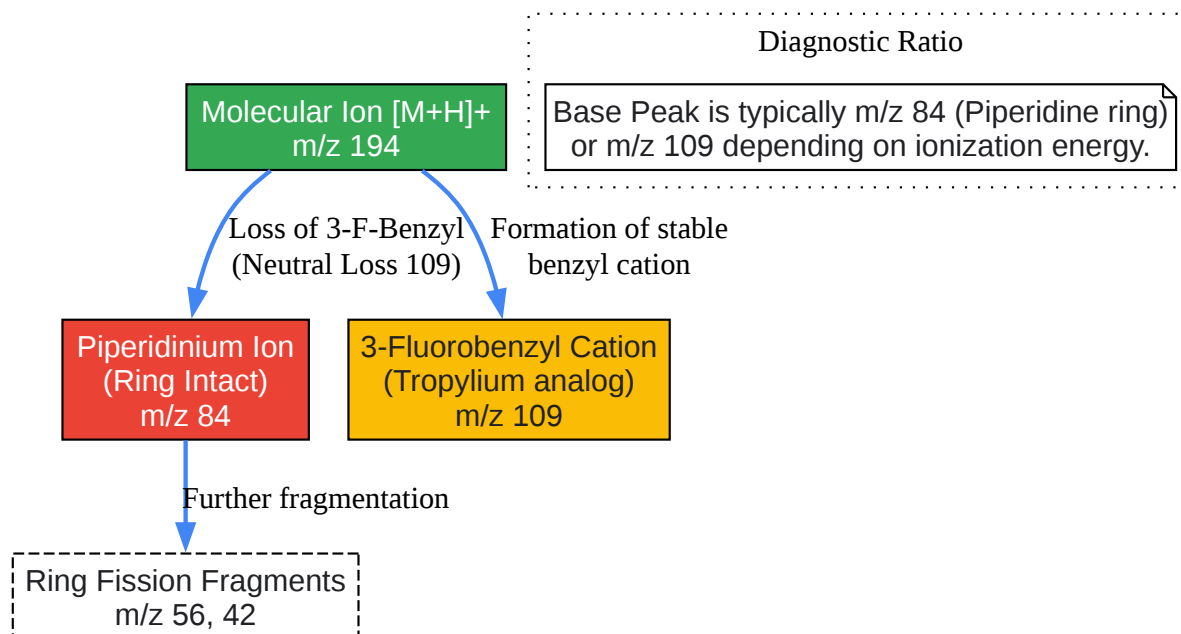
Mass Spectrometry (MS) Profiling

Method: ESI+ or EI (70 eV). Molecular Ion: $[M+H]^+ = 194.13$

Fragmentation Pathway (EI/ESI)

The fragmentation is dominated by

-cleavage of the piperidine ring and the stability of the benzyl cation.



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Figure 2: Primary fragmentation pathways. The presence of m/z 109 confirms the fluorinated benzyl moiety.

m/z	Identity	Diagnostic Value
194	$[M+H]^+$	Parent ion (ESI).
109	$[C_7H_6F]^+$	3-Fluorobenzyl cation. Distinguishes from non-fluorinated (m/z 91).
84	$[C_5H_{10}N]^+$	Piperidinium ion (Base peak in EI). Confirms unsubstituted piperidine ring.[7]

Infrared (IR) Spectroscopy

Sampling: KBr Pellet or ATR (Solid HCl salt).

Wavenumber (cm ⁻¹)	Vibration Mode	Description
2400 - 3000	N-H ⁺ Stretch	Broad, multiple bands characteristic of amine salts (ammonium).
1580 - 1600	C=C Aromatic	Ring breathing modes.
1440 - 1480	CH ₂ Bend	Piperidine ring scissoring.
1250 - 1270	C-F Stretch	Strong, sharp band. Critical for confirmation.
780, 690	C-H Out-of-plane	Characteristic of meta-substituted benzene rings.

Experimental Verification Protocol

To validate a sample of 2-(3-Fluoro-benzyl)-piperidine HCl, follow this logic flow:

- Solubility Check: Dissolve 5 mg in 0.6 mL DMSO-
 . (The HCl salt may be sparingly soluble in CDCl_3).
- ^{19}F NMR Scan: Run a quick scan.
 - Pass: Single peak at ~ -113 ppm.
 - Fail: Peaks at -116 ppm (para) or -118 ppm (ortho).
- ^1H NMR Scan:
 - Verify the integration ratio of Aromatic (4H) to Benzylic/Ring (11H total).
 - Confirm the presence of the broad ammonium singlet >9.0 ppm to verify salt form.
- MS Confirmation:
 - Inject into MS (ESI+). Look for m/z 194.1.
 - Apply collision energy (CID) to observe m/z 109 fragment.

References

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